

Navigating the Spectroscopic Landscape of 5-Bromo-4-methylthiazole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-4-methylthiazole

Cat. No.: B185254

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth analysis of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopic data for **5-Bromo-4-methylthiazole**. Aimed at researchers, scientists, and professionals in drug development, this document details experimental protocols, presents a comprehensive summary of spectroscopic data, and visualizes key chemical information to support research and development activities involving this compound.

Introduction

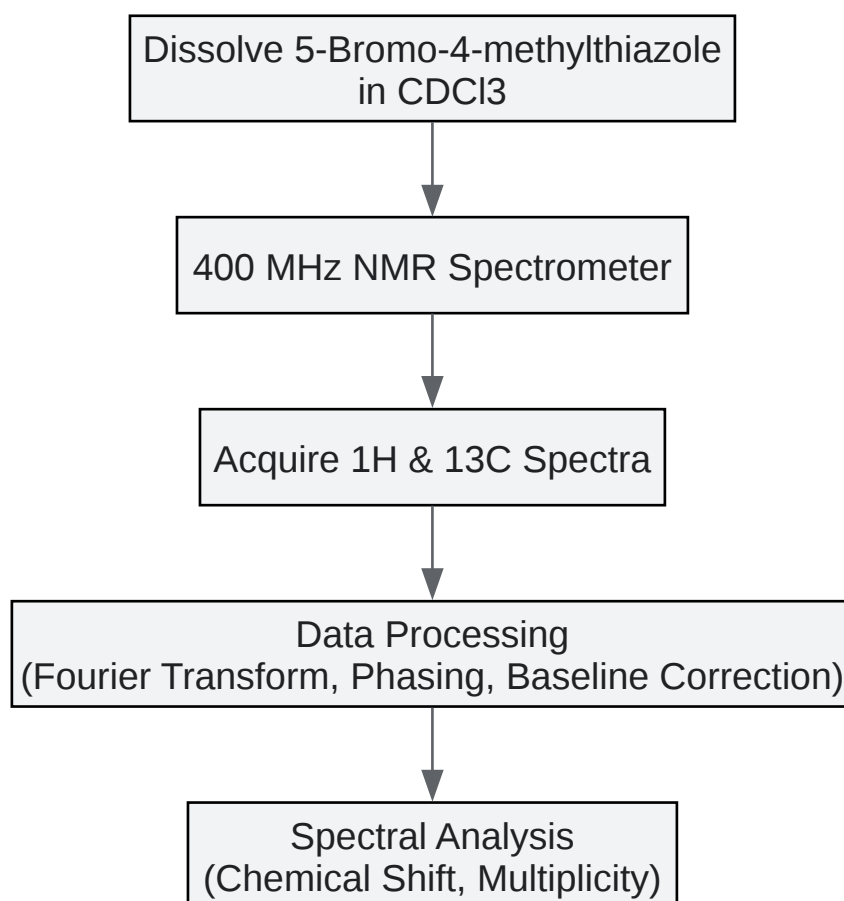
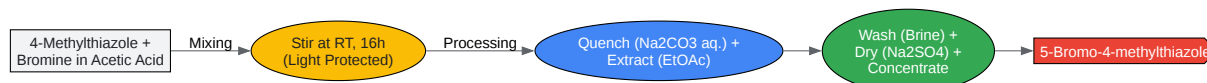
5-Bromo-4-methylthiazole is a heterocyclic compound of significant interest in medicinal chemistry and materials science. Its substituted thiazole core serves as a versatile scaffold in the synthesis of novel pharmaceutical agents and functional materials. A thorough understanding of its structural and electronic properties, as elucidated by NMR spectroscopy, is paramount for its effective application. This guide offers a detailed spectroscopic characterization of **5-Bromo-4-methylthiazole**.

Synthesis of 5-Bromo-4-methylthiazole

The synthesis of **5-Bromo-4-methylthiazole** is typically achieved through the bromination of 4-methylthiazole. A general and effective laboratory-scale protocol is outlined below.

Experimental Protocol: Synthesis

A solution of 4-methylthiazole (1 equivalent) in glacial acetic acid is treated with bromine (1 equivalent) while being protected from light. The reaction mixture is stirred at room temperature for approximately 16 hours. Upon completion, the reaction is quenched with a 10% aqueous solution of sodium carbonate and extracted with ethyl acetate. The combined organic layers are subsequently washed with saturated brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield **5-Bromo-4-methylthiazole**.^{[1][2]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- 2. 5-bromo-4-methylthiazole CAS#: 111600-83-0 [m.chemicalbook.com]
- To cite this document: BenchChem. [Navigating the Spectroscopic Landscape of 5-Bromo-4-methylthiazole: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b185254#1h-nmr-and-13c-nmr-spectroscopic-data-for-5-bromo-4-methylthiazole\]](https://www.benchchem.com/product/b185254#1h-nmr-and-13c-nmr-spectroscopic-data-for-5-bromo-4-methylthiazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com